

filgotinib infection risk management immunosuppression

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Filgotinib

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Infection Risk Profile of Filgotinib

The table below summarizes the key infection risks and their incidence rates from integrated safety analyses of clinical trials [1] [2] [3].

Infection Type	Details and Incidence Rates (Exposure-Adjusted Incidence Rates per 100 Patient-Years)
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| **Overall Serious Infections** | Most frequent serious infection is **pneumonia**.

- **Placebo-Controlled Period (Weeks 0-12):** 3.9 (FIL 200 mg), 3.3 (FIL 100 mg), 2.4 (Placebo)
- **Long-Term Extension (Up to 5.6 years):** 1.6 (FIL 200 mg), 3.1 (FIL 100 mg) [1] | | **Herpes Zoster** | Reactivation is more common with JAK inhibitors.
- **Placebo-Controlled Period:** 0.6 (FIL 200 mg), 1.1 (FIL 100 mg), 1.1 (Placebo)
- **Long-Term Extension:** 1.8 (FIL 200 mg), 1.1 (FIL 100 mg) [1] | | **Opportunistic Infections** | Include **tuberculosis (TB), oesophageal candidiasis, and cryptococcosis**. Infrequently reported [1] [4]. | | **Other Infections** | Common sites: respiratory and urinary tracts, nasopharynx, and skin [2]. |

The risk of infection is a class effect of JAK inhibitors and is dose-dependent. The risk is comparable to that of biologic therapies and is compounded by factors like older age and concomitant use of corticosteroids [2].

Risk Management and Pre-Treatment Screening

A proactive screening and monitoring strategy is crucial for mitigating infection risks in patients receiving **filgotinib**.

- **Patient Evaluation:** Carefully assess the risks and benefits prior to treatment in patients with chronic/recurrent infections, history of serious/opportunistic infections, residency/travel in areas of endemic TB or mycoses, or other underlying conditions that predispose them to infection [4].
- **Screening and Prophylaxis:**
 - **Tuberculosis:** Screen all patients for active and latent TB before initiating therapy. Do not administer to patients with active TB. Initiate anti-TB therapy prior to **filgotinib** treatment in patients with latent TB [4].
 - **Viral Hepatitis:** Screen for viral hepatitis in accordance with clinical guidelines before starting and during treatment [4].
 - **Vaccination:** Consider vaccination for herpes zoster in appropriate cohorts prior to treatment initiation [2].
- **Laboratory Monitoring:** The table below outlines the required laboratory monitoring and actions based on the UK prescribing information [4].

Laboratory Measure	Action	Monitoring Guidance
Absolute Neutrophil Count (ANC)	Do not initiate or interrupt treatment if ANC < 1×10^9 cells/L.	Before treatment and thereafter per routine patient management.
Absolute Lymphocyte Count (ALC)	Do not initiate or interrupt treatment if ALC < 0.5×10^9 cells/L.	
Haemoglobin (Hb)	Do not initiate or interrupt treatment if Hb < 8 g/dL.	
Lipids	Manage according to international clinical guidelines.	Check at 12 weeks after initiation, then per guidelines.

Management Protocols During Treatment

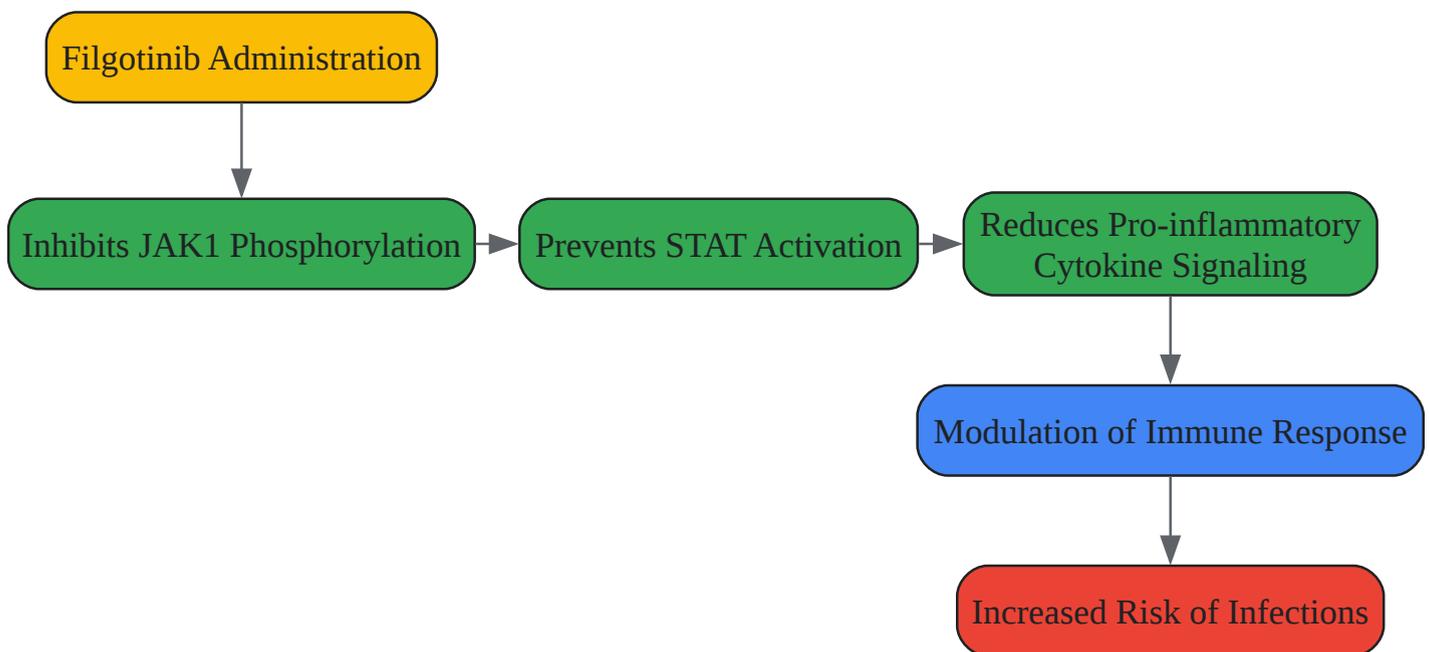
- **Managing Active Infection:** If a patient develops a serious infection, opportunistic infection, or herpes zoster, **interrupt filgotinib treatment** until the infection is controlled [4].

- **Concomitant Medications:**

- The combination of **filgotinib** with other potent immunosuppressants (e.g., ciclosporin, tacrolimus, other biologics or JAK inhibitors) **is not recommended** due to the risk of additive immunosuppression [4].
- Drug interaction studies in rats suggest that **berberine hydrochloride** may affect the pharmacokinetics of **filgotinib**. Although the clinical relevance is unknown, this potential interaction should be considered in experimental designs [5].

Mechanism of Action and Infection Risk

The diagram below illustrates the mechanistic basis for the increased infection risk associated with **filgotinib**.



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Filgotinib is a preferential Janus kinase (JAK) 1 inhibitor. The JAK-STAT pathway is a central communication node for the immune system, downstream of more than 50 cytokines and growth factors. By inhibiting JAK1, **filgotinib** disrupts signaling of key cytokines involved in the pathogenesis of inflammatory diseases, which is the source of its therapeutic efficacy. However, this mechanism also inherently modulates immune responses, leading to an increased susceptibility to infections, particularly herpes zoster and opportunistic infections [2] [6].

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References

1. Integrated safety analysis of filgotinib in patients with ... [pmc.ncbi.nlm.nih.gov]
2. The infection of JAK inhibition - PMC risks [pmc.ncbi.nlm.nih.gov]
3. Safety and Efficacy of Filgotinib: Up to 4-year Results From ... [jrheum.org]
4. Jyseleca 100 mg film-coated tablets [medicines.org.uk]
5. Drug Interaction Potential of Berberine Hydrochloride ... [pmc.ncbi.nlm.nih.gov]
6. Filgotinib: Uses, Interactions, Mechanism of Action [go.drugbank.com]

To cite this document: Smolecule. [filgotinib infection risk management immunosuppression].

Smolecule, [2026]. [Online PDF]. Available at:

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